

Application Note & Protocol: OX04529-Mediated GPR84 Activation

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Compound of Interest

Compound Name: OX04529
Cat. No.: B15609086

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A Cell-Based Assay for the Quantification of cAMP Inhibition

Introduction

The G-protein coupled receptor 84 (GPR84) is an emerging therapeutic target primarily implicated in inflammatory and immunological responses. Modulating the activity of GPR84 presents a promising avenue for the development of novel therapeutics. **OX04529** is a potent, selective, and orally active agonist of GPR84.^[1] It demonstrates high efficacy in inhibiting forskolin (FSK)-induced cyclic adenosine monophosphate (cAMP) production, with a reported EC₅₀ value of 0.0185 nM.^{[1][2]}

This document provides a detailed protocol for a cell-based assay to quantify the agonist activity of **OX04529** on GPR84 by measuring the inhibition of cAMP production. The assay is designed for researchers, scientists, and drug development professionals engaged in the characterization of GPR84 agonists.

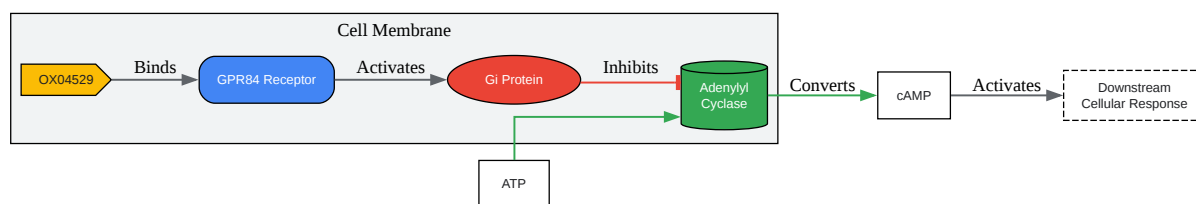
Assay Principle

This assay quantifies the activation of GPR84 by measuring the subsequent decrease in intracellular cAMP levels. GPR84 couples to the Gi/o family of G-proteins. Upon agonist

binding, the Gi alpha subunit inhibits the activity of adenylyl cyclase, the enzyme responsible for converting ATP to cAMP.

The experimental protocol first stimulates adenylyl cyclase using forskolin to artificially elevate intracellular cAMP levels. In the presence of a GPR84 agonist like **OX04529**, the activated Gi pathway will counteract this stimulation, leading to a dose-dependent decrease in cAMP. The amount of cAMP produced is then measured using a competitive immunoassay, such as a Homogeneous Time-Resolved Fluorescence (HTRF) or Enzyme-Linked Immunosorbent Assay (ELISA) format.

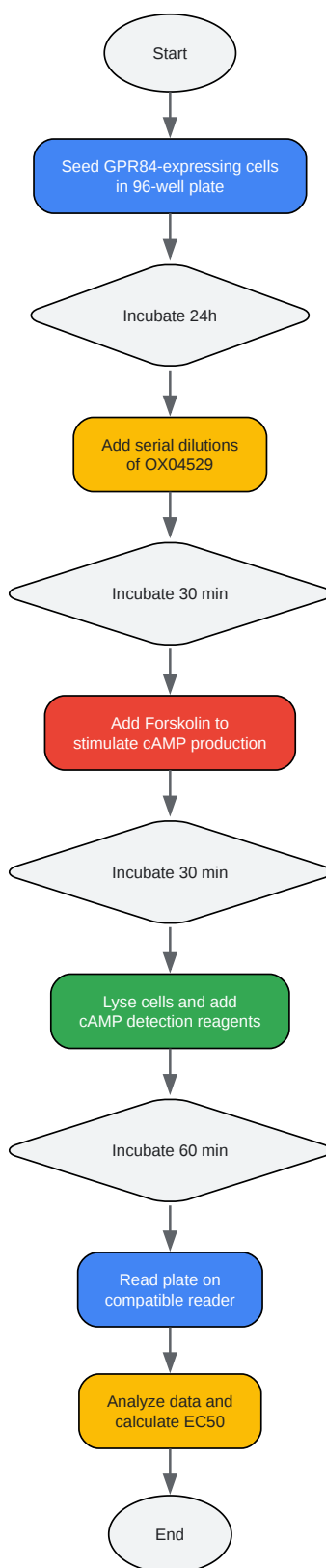
Signaling Pathway



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Caption: GPR84 signaling pathway activated by **OX04529**.

Experimental Workflow



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Caption: Workflow for the **OX04529** cAMP inhibition assay.

Materials and Reagents

Reagent	Supplier	Catalog Number
CHO-K1 cells stably expressing human GPR84	Example Supplier	XXXX
DMEM/F-12 Medium	Thermo Fisher	11320033
Fetal Bovine Serum (FBS)	Thermo Fisher	26140079
Penicillin-Streptomycin	Thermo Fisher	15140122
0.25% Trypsin-EDTA	Thermo Fisher	25200056
White, solid-bottom 96-well plates	Corning	3917
OX04529	MedchemExpress	HY-151804
Forskolin	Sigma-Aldrich	F6886
DMSO	Sigma-Aldrich	D2650
cAMP Assay Kit (e.g., HTRF)	Cisbio	62AM4PEB
Plate reader compatible with HTRF	Example Supplier	XXXX

Experimental Protocol

1. Cell Culture and Seeding
 - a. Culture GPR84-expressing CHO-K1 cells in DMEM/F-12 medium supplemented with 10% FBS and 1% Penicillin-Streptomycin at 37°C in a 5% CO₂ incubator.
 - b. Harvest cells using Trypsin-EDTA and resuspend in fresh medium to a concentration of 2.5×10^5 cells/mL.
 - c. Dispense 20 μ L of the cell suspension (5,000 cells) into each well of a white, solid-bottom 96-well plate.
 - d. Incubate the plate for 24 hours at 37°C in a 5% CO₂ incubator.
2. Compound Preparation and Addition
 - a. Prepare a 10 mM stock solution of **OX04529** in DMSO.
 - b. Perform a serial dilution of the **OX04529** stock solution in assay buffer to generate a dose-response curve (e.g., from 1 μ M to 0.1 pM).
 - c. Add 10 μ L of each **OX04529** dilution or vehicle (DMSO) to the respective wells.
 - d. Incubate for 30 minutes at room temperature.

3. Stimulation and Lysis a. Prepare a working solution of forskolin in assay buffer to a final concentration that elicits ~80% of the maximal cAMP response (typically 1-10 μ M, to be optimized). b. Add 10 μ L of the forskolin working solution to all wells except the negative control (basal) wells. c. Incubate for 30 minutes at room temperature. d. Lyse the cells by adding 10 μ L of the lysis buffer provided with the cAMP assay kit to each well.

4. cAMP Detection a. Following the manufacturer's instructions for the chosen cAMP assay kit, add the detection reagents to each well. b. Incubate the plate for 60 minutes at room temperature, protected from light. c. Read the plate on a compatible plate reader (e.g., HTRF-compatible reader with appropriate excitation and emission wavelengths).

Data Analysis and Presentation

- Calculate Signal Ratios: For HTRF assays, calculate the ratio of the emission at 665 nm to the emission at 620 nm and multiply by 10,000.
- Normalize Data: Normalize the data by setting the signal from the vehicle-treated, forskolin-stimulated wells as 100% and the signal from the basal (no forskolin) wells as 0%.
- Generate Dose-Response Curve: Plot the normalized response against the logarithm of the **OX04529** concentration.
- Calculate EC50: Fit the data to a four-parameter logistic equation to determine the EC50 value, which is the concentration of **OX04529** that produces a 50% inhibition of the forskolin-induced cAMP production.

Table 1: Hypothetical Dose-Response Data for **OX04529**

OX04529 Conc. (nM)	Log [OX04529]	% Inhibition of cAMP
10.0000	-8.00	98.5
1.0000	-9.00	95.2
0.1000	-10.00	85.1
0.0100	-11.00	48.3
0.0010	-12.00	12.6
0.0001	-13.00	2.1

Table 2: Summary of **OX04529** Potency

Compound	Target	Assay Type	EC50 (nM)
OX04529	GPR84	cAMP Inhibition	~0.0185 ^[1]

Compound Screening and Characterization Workflow



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Caption: Logical workflow for GPR84 agonist screening.

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References

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